

Essential Safety and Handling Protocols for DAA-1106

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Compound of Interest

Compound Name: DAA-1106

Cat. No.: B1669734

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of **DAA-1106**.

This document provides critical safety and logistical information for the handling of **DAA-1106**, a potent and selective agonist for the peripheral benzodiazepine receptor (PBR), also known as the 18 kDa translocator protein (TSPO). Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **DAA-1106**, based on the potential hazards identified in its Safety Data Sheet (SDS).

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material, disposed of after use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Skin and Body Protection	Laboratory coat	Fully buttoned to protect skin and clothing.
Respiratory Protection	Not required under normal handling conditions	Use in a well-ventilated area. A respirator may be necessary for large spills or when generating aerosols.

Operational Plan: Safe Handling and Storage

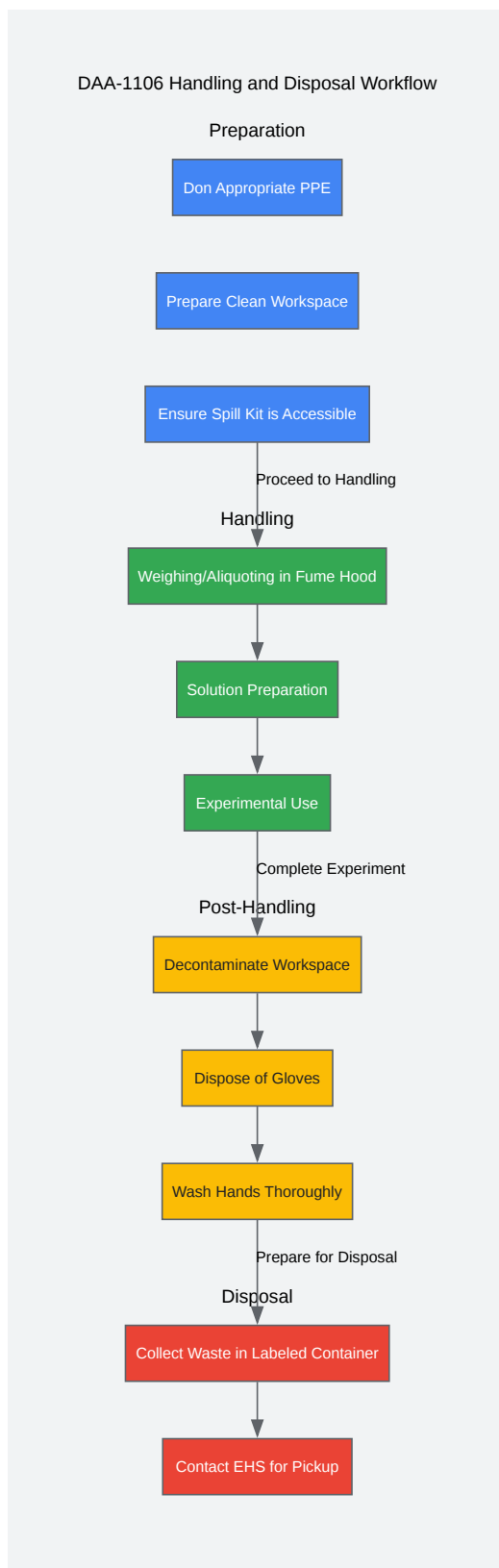
DAA-1106 should be handled by trained personnel in a designated laboratory area.

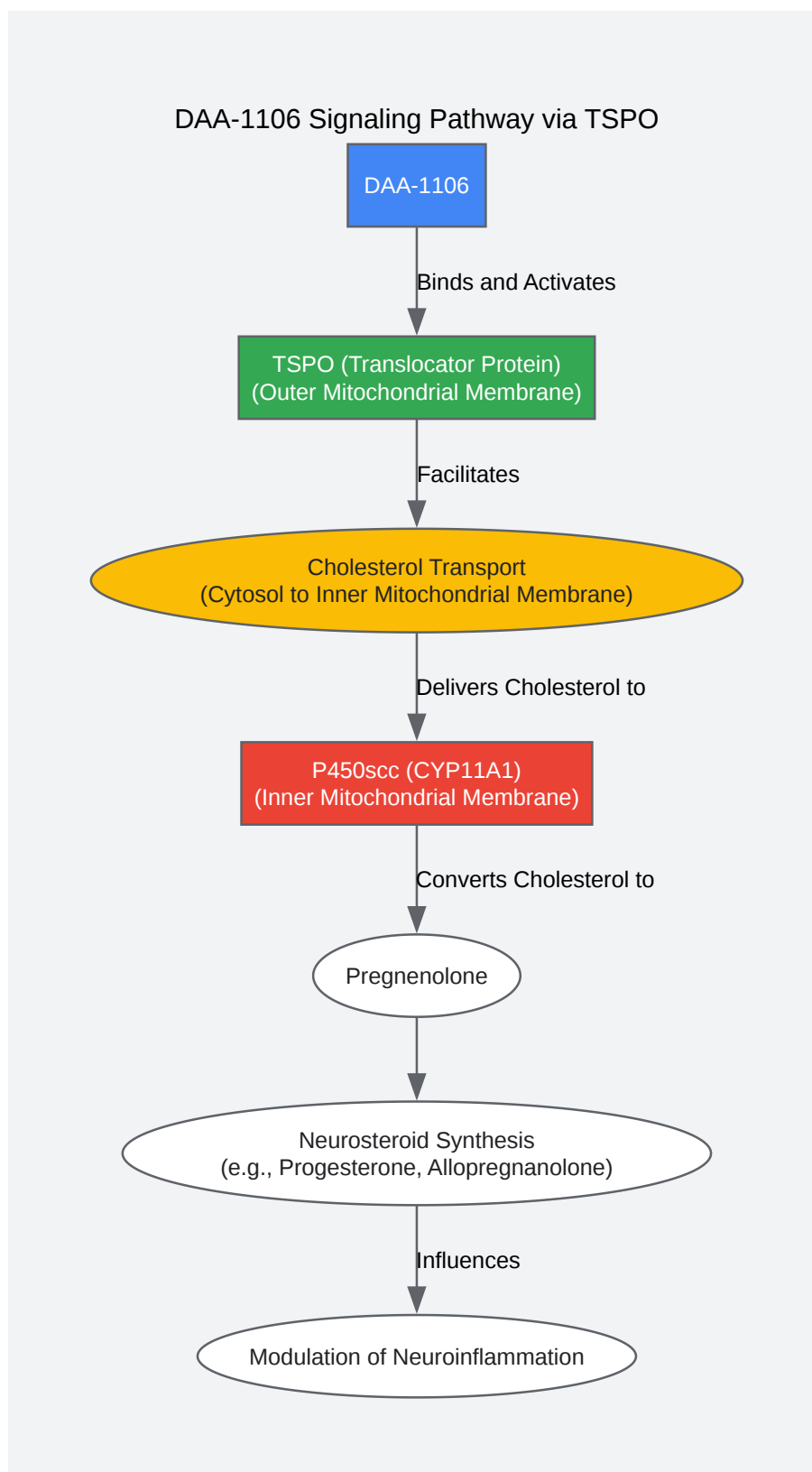
Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare a clean and uncluttered workspace. Have a chemical spill kit readily accessible.
- **Weighing and Aliquoting:** If working with the solid form, handle in a chemical fume hood to avoid inhalation of any dust particles. Use appropriate tools for weighing and transferring the compound.
- **Solution Preparation:** When preparing solutions, add the solvent to the **DAA-1106** powder slowly to avoid splashing.
- **Experimental Use:** During experimental procedures, maintain good laboratory hygiene. Avoid direct contact with the skin, eyes, and clothing.
- **Post-Handling:** After handling, decontaminate the work area and any equipment used. Remove and dispose of gloves properly. Wash hands thoroughly with soap and water.

Storage:

- Store **DAA-1106** in a tightly sealed, light-resistant container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials.





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